Application Notes and Protocols for CDD-1845 In Vivo Studies

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Compound of Interest

Compound Name:	*CDD-1845*
Cat. No.:	*B12374560*

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Introduction

CDD-1845 is a potent, non-covalent, and non-peptidic inhibitor of the SARS-CoV-2 Main protease (Mpro) with a Ki of 3 nM. It has demonstrated efficacy against Mpro variants. These application notes provide detailed protocols for in vivo pharmacokinetic studies of **CDD-1845** in a murine model, based on currently available preclinical data. While in vivo efficacy data for **CDD-1845** has not been publicly disclosed, a general protocol for evaluating the efficacy of antiviral compounds against SARS-CoV-2 in a transgenic mouse model is also provided for guidance.

Mechanism of Action

CDD-1845 targets the SARS-CoV-2 Main protease (Mpro), an enzyme essential for viral replication. Mpro is responsible for cleaving the viral polyproteins into functional proteins required for the assembly of new virions. By inhibiting Mpro, **CDD-1845** blocks the viral life cycle, thereby preventing viral replication.

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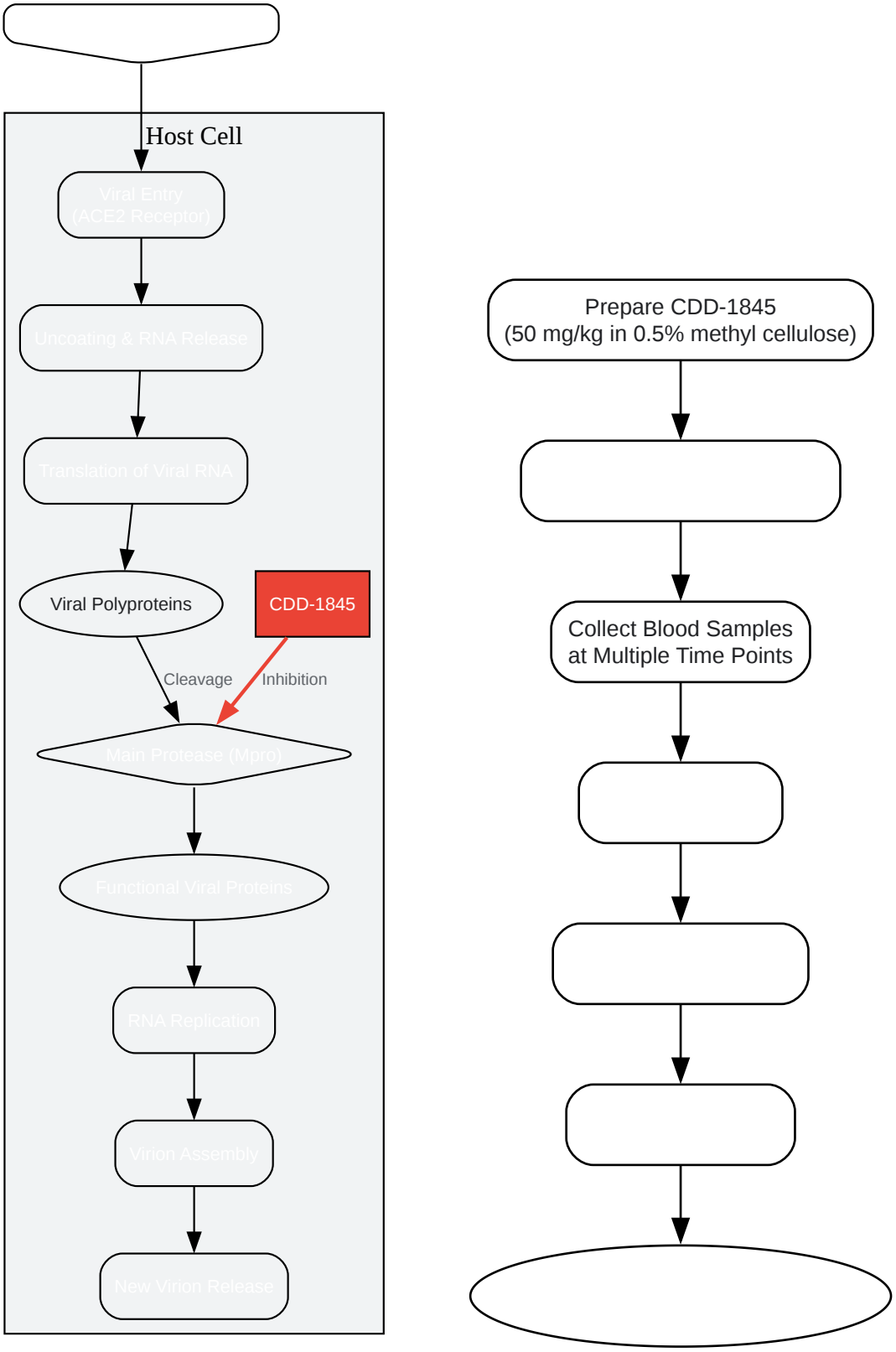

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